

Application Note: Comprehensive Analytical Characterization of 3-Methyloct-7-yn-2-ol

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Compound of Interest

Compound Name: 3-Methyloct-7-yn-2-ol

Cat. No.: B13278431

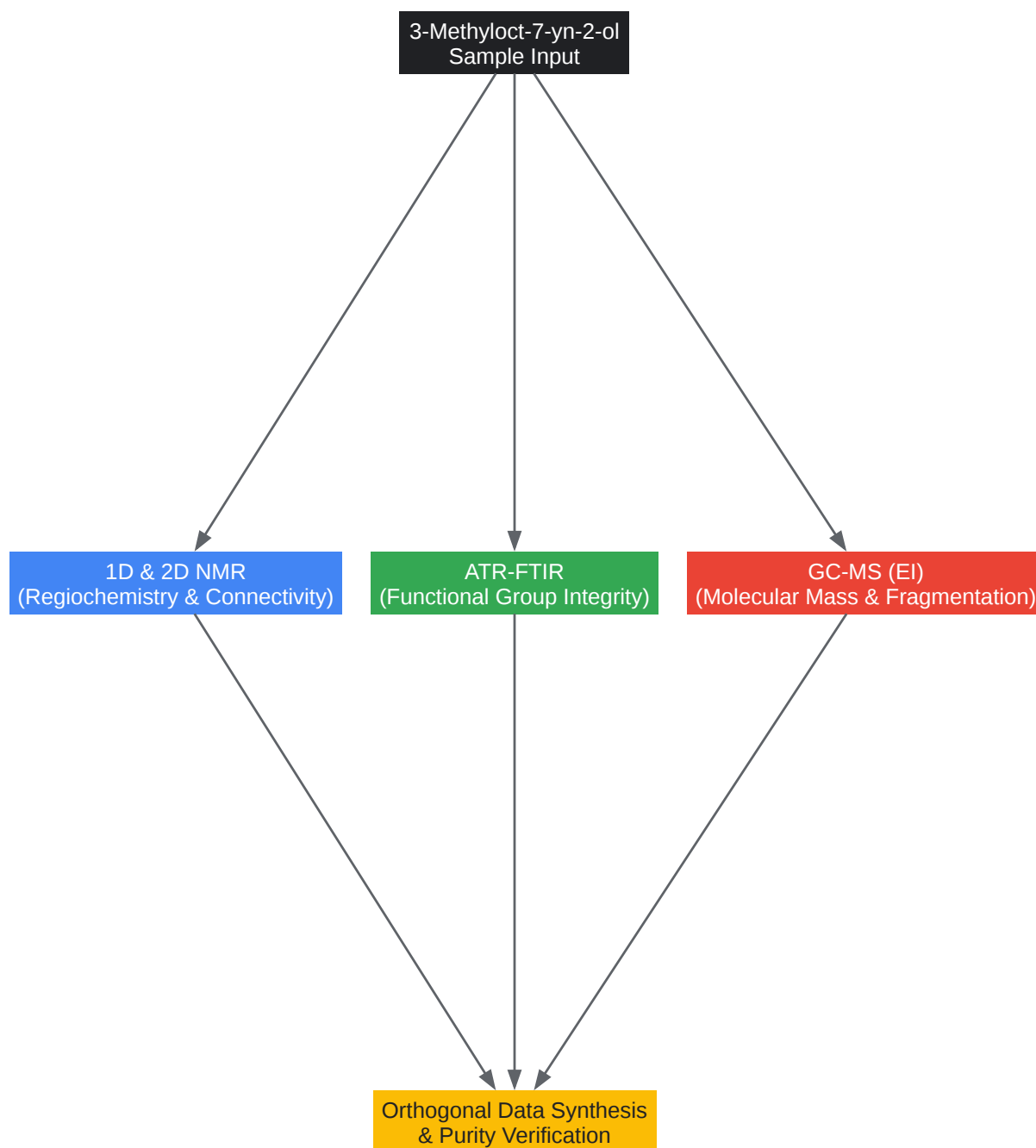
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Target Audience: Analytical Chemists, Synthetic Organic Chemists, and Drug Development Professionals
Matrix/Compound: **3-Methyloct-7-yn-2-ol** (CAS: 1566352-60-0) Techniques: High-Resolution NMR, ATR-FTIR, and GC-MS

Introduction & Molecular Significance

3-Methyloct-7-yn-2-ol (Molecular Formula: $C_9H_{16}O$; MW: 140.23 g/mol) is a bifunctional aliphatic building block featuring a secondary alcohol, a methyl branch, and a terminal alkyne. In modern drug development and bioconjugation, terminal alkynes are highly prized for their role as reactive handles in Copper-Catalyzed Alkyne-Azide Cycloaddition (CuAAC) "click" chemistry. The secondary alcohol provides an orthogonal site for esterification, oxidation, or protection strategies.

Characterizing this molecule requires a multi-modal analytical strategy. The structural nuances—specifically the regiochemistry of the methyl group and the integrity of the terminal alkyne—demand orthogonal validation through Nuclear Magnetic Resonance (NMR), Fourier Transform Infrared (FTIR) spectroscopy, and Gas Chromatography-Mass Spectrometry (GC-MS).



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Fig 1. Orthogonal analytical workflow for **3-Methyloct-7-yn-2-ol** characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Theoretical Grounding

NMR is the definitive technique for mapping the carbon backbone of **3-Methyloct-7-yn-2-ol**. The terminal alkyne proton ($\equiv\text{C}-\text{H}$) is a critical diagnostic feature. Due to the diamagnetic anisotropy generated by the cylindrical π -electron system of the triple bond, the terminal alkyne proton is shielded relative to alkene protons, typically resonating near 2.0 ppm[1][2]. Furthermore, four-bond coupling ($4J$) between the alkyne proton and the adjacent methylene protons often splits this signal into a distinct triplet[1]. The secondary alcohol's carbinol proton ($-\text{CH}(\text{OH})-$) will appear further downfield (typically 3.5–4.0 ppm) due to the electronegativity of the oxygen atom.

Experimental Protocol: ^1H and ^{13}C NMR

Self-Validating System: To ensure the hydroxyl proton signal does not obscure aliphatic multiplets, a D_2O shake test is integrated into the protocol.

- **Sample Preparation:** Dissolve 15-20 mg of **3-Methyloct-7-yn-2-ol** in 0.6 mL of deuterated chloroform (CDCl_3) containing 0.03% v/v Tetramethylsilane (TMS) as an internal standard.
- **Acquisition Parameters (^1H NMR):**
 - Frequency: 400 MHz or higher.
 - Scans: 16; Relaxation Delay (D_1): 2.0 s.
- **Acquisition Parameters (^{13}C NMR):**
 - Frequency: 100 MHz.
 - Scans: 512–1024 (due to low natural abundance of ^{13}C)[3].
- **Validation Step (D_2O Exchange):** Acquire the initial ^1H spectrum. Add 1 drop of D_2O to the NMR tube, shake vigorously, and re-acquire. The disappearance of the broad $-\text{OH}$ signal confirms its assignment and reveals any underlying aliphatic coupling.

Quantitative Data Summary: Predicted NMR Shifts

Nucleus	Chemical Shift (ppm)	Multiplicity	Integration	Assignment / Structural Feature
1H	~2.00	Triplet (4J≈2.5 Hz)	1H	Terminal alkyne proton ($\equiv\text{C-H}$) [1]
1H	~3.70	Multiplet	1H	Carbinol proton ($-\text{CH}(\text{OH})-$)
1H	~1.50 - 2.20	Multiplets	6H	Aliphatic methylene envelope ($-\text{CH}_2-$)
1H	~0.90	Doublet	3H	Methyl branch ($-\text{CH}_3$)
1H	~1.20	Doublet	3H	Terminal methyl adjacent to OH
13C	~68.0	Singlet	1C	Terminal alkyne sp-carbon ($\equiv\text{C-H}$) [1]
13C	~84.0	Singlet	1C	Internal alkyne sp-carbon ($-\text{C}\equiv$) [1]
13C	~72.0	Singlet	1C	Carbinol carbon ($-\text{C-OH}$)

Fourier Transform Infrared (FTIR) Spectroscopy Causality & Theoretical Grounding

While NMR provides connectivity, FTIR provides immediate, non-destructive confirmation of functional group integrity. The stretching vibration of the terminal alkyne C–H bond is highly energetic due to the strong sp-hybridized bond, appearing as a sharp, diagnostic peak at 3310–3320 cm^{-1} [\[4\]](#)[\[5\]](#). This is distinct from the broad O–H stretch of the secondary alcohol,

which spans 3200–3600 cm^{-1} due to intermolecular hydrogen bonding. The $\text{C}\equiv\text{C}$ triple bond stretch is typically weak but observable between 2100–2140 cm^{-1} [6][7].

Experimental Protocol: ATR-FTIR

Self-Validating System: Background subtraction is performed immediately prior to sample analysis to eliminate atmospheric H_2O and CO_2 artifacts, ensuring the broad O–H peak is intrinsic to the sample.

- Preparation: Clean the Attenuated Total Reflectance (ATR) diamond crystal with isopropanol and allow it to dry.
- Background: Collect a background spectrum (air) using 32 scans at a resolution of 4 cm^{-1} .
- Measurement: Apply 1-2 drops of neat **3-Methyloct-7-yn-2-ol** directly onto the ATR crystal. Ensure complete coverage of the sensor.
- Acquisition: Collect the sample spectrum (32 scans, 4 cm^{-1} resolution, 4000–400 cm^{-1} range).
- Validation: Wipe the crystal clean and run a blank scan to verify no sample carryover remains.

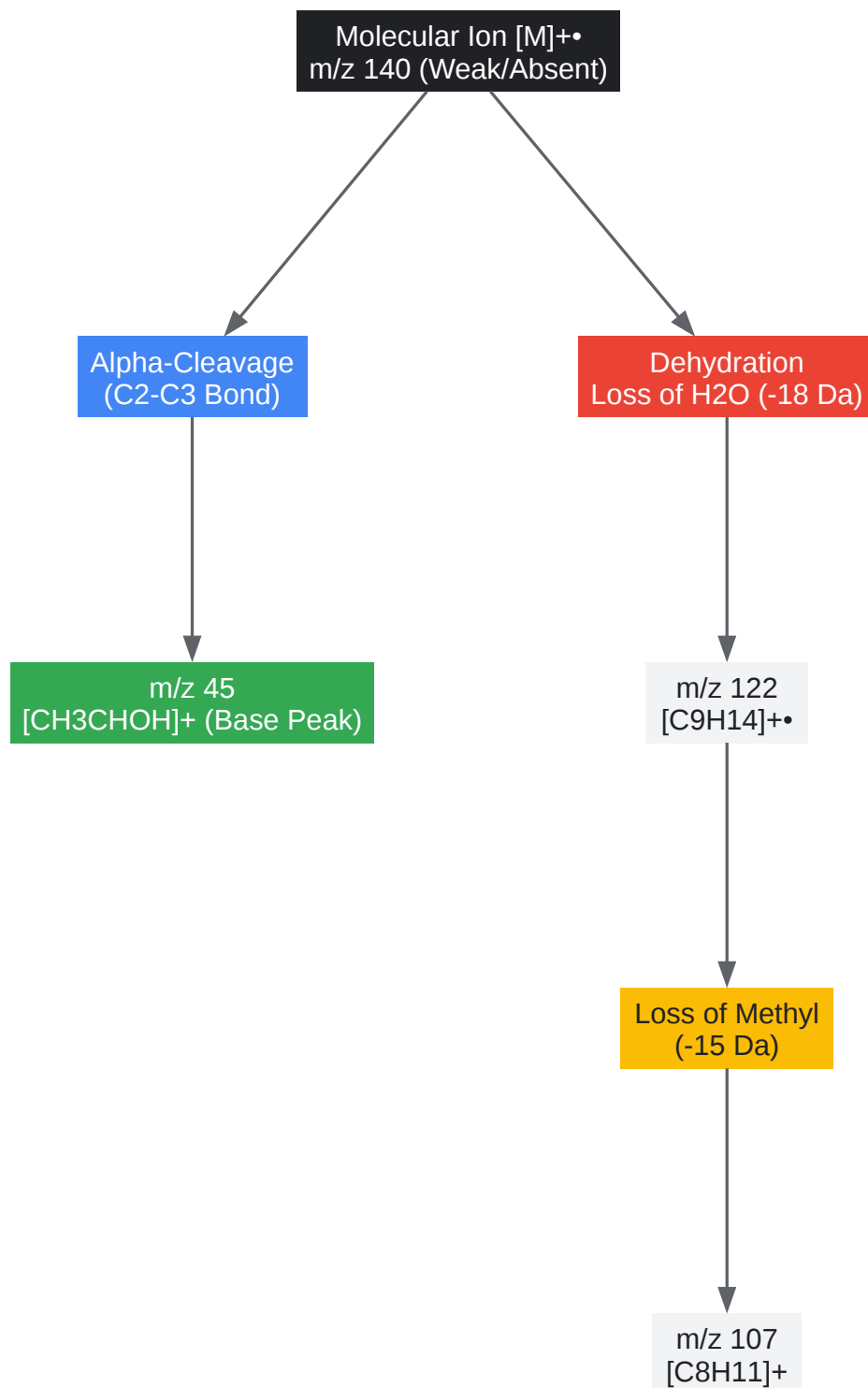
Quantitative Data Summary: Key Vibrational Modes

Wavenumber (cm ⁻¹)	Peak Shape & Intensity	Functional Group Assignment
3310 – 3320	Sharp, Strong	Terminal Alkyne $\equiv\text{C-H}$ stretch[4]
3200 – 3600	Broad, Strong	Secondary Alcohol O-H stretch (H-bonded)
2100 – 2140	Sharp, Weak	Alkyne $\text{C}\equiv\text{C}$ stretch[7]
2850 – 2960	Sharp, Strong	Aliphatic C-H stretches (sp ³) [5]
~1100	Sharp, Medium	Secondary Alcohol C-O stretch[4]

Gas Chromatography-Mass Spectrometry (GC-MS) Causality & Theoretical Grounding

GC-MS is utilized to confirm the molecular weight and assess the purity of the volatile alcohol. Under standard 70 eV Electron Ionization (EI), aliphatic secondary alcohols typically exhibit a very weak or absent molecular ion ($[\text{M}]^+$) [8][9]. Instead, fragmentation is driven by two primary pathways:

- Dehydration: Loss of water (-18 Da) is highly favorable, generating an alkene radical cation[8].
- Alpha-Cleavage: Cleavage of the C-C bond adjacent to the hydroxyl group yields stable, resonance-stabilized oxonium ions[9]. For **3-Methyloct-7-yn-2-ol**, cleavage between C2 and C3 will yield a prominent $[\text{CH}_3\text{CHOH}]^+$ fragment at m/z 45[8].



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Fig 2. Predicted primary EI-MS fragmentation pathways for **3-Methyloct-7-yn-2-ol**.

Experimental Protocol: GC-MS (EI)

Self-Validating System: To differentiate true thermal dehydration in the GC inlet from EI-induced fragmentation, the injector temperature is systematically lowered during method optimization.

- Sample Preparation: Dilute the sample to 1 mg/mL in GC-grade dichloromethane (DCM).
- GC Parameters:
 - Column: Non-polar capillary column (e.g., HP-5MS, 30m x 0.25mm x 0.25μm).
 - Carrier Gas: Helium at 1.0 mL/min (constant flow).
 - Inlet Temperature: 250°C (Split ratio 10:1).
 - Oven Program: 50°C (hold 2 min), ramp at 10°C/min to 250°C (hold 5 min).
- MS Parameters:
 - Ionization Source: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230°C.
 - Scan Range: m/z 30 to 300.
- Validation: Inject a blank DCM sample immediately following the analyte run to ensure no column carryover or ghost peaks are present[8].

Quantitative Data Summary: Predicted Mass Fragments

m/z Value	Ion Type	Derivation / Causality	Relative Abundance
140	[M] ⁺ ·	Intact molecular ion	Very Low / Absent[8]
125	[M-CH ₃] ⁺	Loss of terminal methyl group	Low
122	[M-H ₂ O] ⁺ ·	Dehydration of secondary alcohol	Medium
107	[M-H ₂ O-CH ₃] ⁺	Sequential loss of water and methyl	Medium
45	[CH ₃ CHOH] ⁺	Alpha-cleavage at C2-C3	High (Potential Base Peak)

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